

Application Notes & Protocols for BMAP-28

Purification and Characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BMAP-28
Cat. No.: B15579250

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Introduction

BMAP-28 (Bovine Myeloid Antimicrobial Peptide-28) is a cationic antimicrobial peptide belonging to the cathelicidin family, originally identified in bovine neutrophils.[1][2] It is the C-terminal 27-residue amidated peptide derived from its precursor.[1][3] **BMAP-28** exhibits a broad spectrum of activity against Gram-positive and Gram-negative bacteria, including antibiotic-resistant strains like MRSA, as well as fungi and some parasites.[1][4][5] Its mechanism of action primarily involves the permeabilization of microbial cell membranes.[1] In addition to its antimicrobial properties, **BMAP-28** has been shown to induce cell death in cancer cells by targeting mitochondria and inducing the opening of the mitochondrial permeability transition pore.[3][6]

These application notes provide detailed protocols for the synthesis, purification, and characterization of **BMAP-28** for research and drug development purposes.

Data Presentation: Physicochemical and Biological Properties

The properties of **BMAP-28** are summarized below. This data is crucial for its synthesis, purification, and application in various assays.

Table 1: Physicochemical Properties of **BMAP-28**

Property	Value	Reference
Amino Acid Sequence	GGLRSLGRKILRAWKKYG PIIVPIIRI-NH₂	[3]
Molecular Formula	C ₁₄₇ H ₂₅₂ N ₄₄ O ₃₁	[4]
Molecular Weight	3071.9 g/mol (amide)	
Source	Bos taurus (Cow), typically synthetic	[4] [7]
Purity (Post-HPLC)	≥95% to >98%	[8] [9] [10]

| Structure | α -helical conformation [[1](#)][\[11\]](#) |

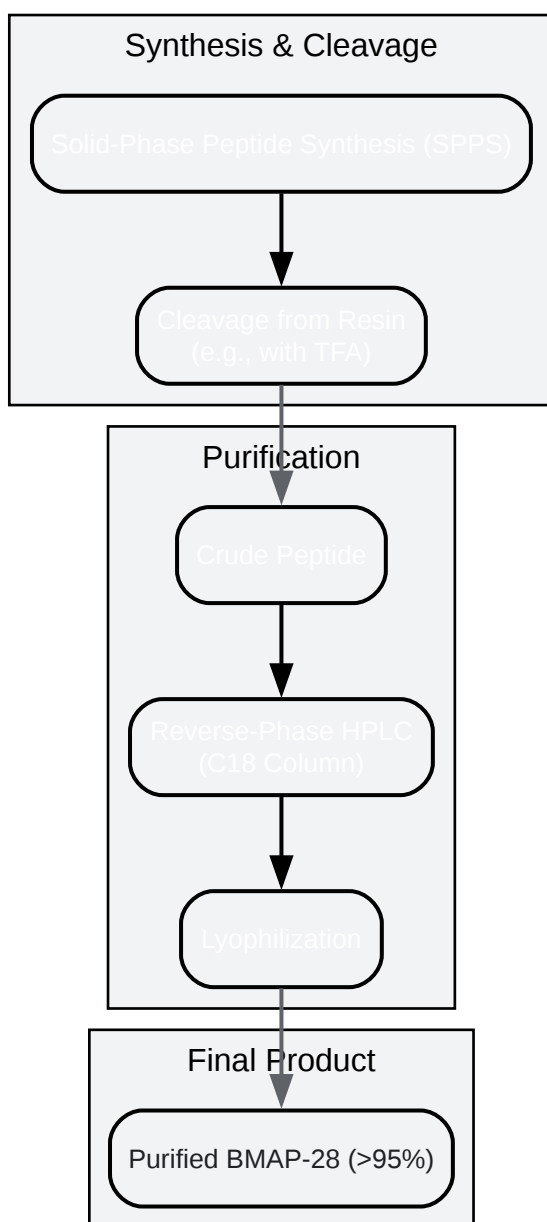
Table 2: Summary of In Vitro Antimicrobial Activity (Minimum Inhibitory Concentration - MIC)

Target Organism	MIC Range (μM)	Reference
Gram-Negative Bacteria		
Escherichia coli	0.5 - 4	[4] [10]
Pseudomonas aeruginosa	1 - 8	[1] [4]
Salmonella typhimurium	0.5 - 4	[4]
Pasteurella multocida	1.0 - 1.9	[12] [13]
Gram-Positive Bacteria		
Staphylococcus aureus (MSSA)	1 - 8	[1] [4] [10]
Staphylococcus aureus (MRSA)	1 - 8	[1] [4] [10]
Staphylococcus epidermidis	1	[10]
Bacillus megaterium	0.5 - 4	[4]
Fungi		
Candida albicans	4 - 8	[4] [10]

| [Cryptococcus neoformans](#) | 4 - 8 |[\[4\]](#) |

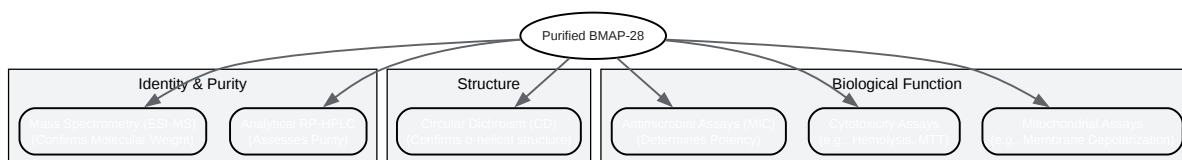
Experimental Workflows and Signaling Pathways

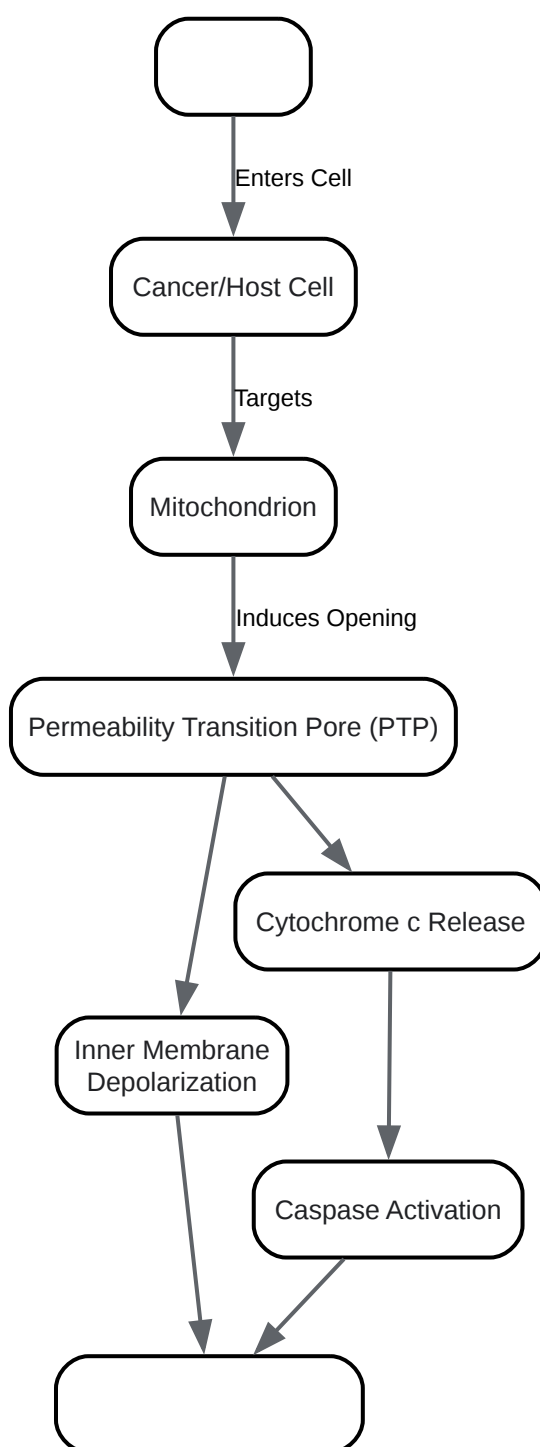
Visual representations of the experimental processes and the peptide's mechanism of action provide a clear overview for researchers.



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BMAP-28 Synthesis and Purification Workflow.





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- To cite this document: BenchChem. [Application Notes & Protocols for BMAP-28 Purification and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15579250/docs#application-notes-protocols-for-bmap-28-purification-and-characterization>]

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